

# Safeguarding Your Research: Personal Protective Equipment and Handling Protocols for Dalbergin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dalbergin*

Cat. No.: *B191465*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Dalbergin**, a neoflavonoid compound. By adhering to these procedural steps, you can minimize risks and ensure safe operational and disposal practices.

## Chemical and Safety Data Summary

The following table summarizes the key quantitative data for **Dalbergin**. Due to the absence of established occupational exposure limits (OELs), a conservative approach to handling is recommended based on its hazard classification.

Property	Value	Reference
Chemical Name	Dalbergin	N/A
CAS Number	482-83-7	N/A
Molecular Formula	C <sub>16</sub> H <sub>12</sub> O <sub>4</sub>	[1]
Molecular Weight	268.26 g/mol	[1][2]
GHS Hazard Class	Acute toxicity, Oral (Category 4), Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	N/A
Occupational Exposure Limit (OEL)	Not Established	N/A

## Personal Protective Equipment (PPE) Protocol

Given **Dalbergin**'s hazard profile, a comprehensive PPE strategy is crucial to prevent exposure. The following table outlines the recommended PPE for various laboratory activities involving **Dalbergin**.

Activity	Recommended Personal Protective Equipment
Weighing and Preparing Solutions	Primary: Nitrile gloves (double-gloving recommended), safety glasses with side shields, and a lab coat. Secondary: Chemical splash goggles and a face shield if there is a risk of splashing. Use of a chemical fume hood is mandatory.
Cell Culture and In Vitro Assays	Primary: Nitrile gloves, lab coat, and safety glasses. Secondary: Work should be conducted in a biological safety cabinet (BSC) to maintain sterility and operator protection.
Animal Dosing and Handling	Primary: Nitrile gloves, solid-front lab gown, and safety glasses. Secondary: A fit-tested N95 respirator is recommended if there is a potential for aerosol generation.
Waste Disposal	Primary: Heavy-duty nitrile or butyl rubber gloves, lab coat, and chemical splash goggles. Secondary: A face shield and impervious apron should be worn when handling bulk waste.

## Experimental Workflow for Safe Handling

The following diagram illustrates the step-by-step workflow for safely handling **Dalbergin** in a laboratory setting, from receiving to disposal.



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## References

- 1. Dalbergin | C16H12O4 | CID 442768 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dalbergin | 482-83-7 | Benchchem [benchchem.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)